

Technical Support Center: Thiophene-2,3-dicarbonitrile

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Compound of Interest

Compound Name: thiophene-2,3-dicarbonitrile

Cat. No.: B168414

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This technical support center provides essential information for researchers, scientists, and drug development professionals on the safe handling and storage of **thiophene-2,3-dicarbonitrile**.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **thiophene-2,3-dicarbonitrile**?

A1: **Thiophene-2,3-dicarbonitrile** is classified as harmful if swallowed and may cause skin, eye, and respiratory irritation.[1] It is crucial to handle this compound with appropriate personal protective equipment (PPE) in a well-ventilated area.

Q2: What personal protective equipment (PPE) is required when handling **thiophene-2,3-dicarbonitrile**?

A2: When handling **thiophene-2,3-dicarbonitrile**, it is mandatory to wear chemical-resistant gloves (e.g., nitrile), safety goggles or a face shield, and a lab coat.[1] If working with the solid form where dust may be generated, a NIOSH-approved respirator is recommended.

Q3: What are the proper storage conditions for **thiophene-2,3-dicarbonitrile**?

A3: Store **thiophene-2,3-dicarbonitrile** in a tightly closed container in a cool, dry, and well-ventilated area.[2] The recommended storage temperature is between 2-8°C.[3] It should be

stored away from incompatible materials, such as strong oxidizing agents.[4] The storage area should be secure and accessible only to authorized personnel.[1]

Q4: What should I do in case of a spill?

A4: In the event of a spill, evacuate the area and ensure adequate ventilation. Wearing appropriate PPE, absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a sealed container for disposal. Avoid generating dust. The spill area should then be decontaminated.

Q5: How should I dispose of **thiophene-2,3-dicarbonitrile** waste?

A5: Dispose of **thiophene-2,3-dicarbonitrile** waste in accordance with local, state, and federal regulations. It should be treated as hazardous waste and disposed of through a licensed waste disposal company. Do not pour it down the drain.

Q6: What are the signs of exposure, and what first aid measures should be taken?

A6: Exposure may cause irritation to the skin, eyes, and respiratory tract. If inhaled, move the individual to fresh air. In case of skin contact, wash the affected area thoroughly with soap and water. For eye contact, flush with copious amounts of water for at least 15 minutes. If swallowed, rinse the mouth with water and seek immediate medical attention.[1]

Quantitative Data

The following table summarizes the available quantitative data for **thiophene-2,3-dicarbonitrile** and related compounds. Data for related compounds should be used as a precautionary reference.

Property	Value	Notes
Molecular Formula	C ₆ H ₂ N ₂ S	
Molecular Weight	134.16 g/mol	[3]
Melting Point	115-122 °C	[2]
Boiling Point	336.3 ± 27.0 °C	Predicted
Density	1.34 g/cm ³	[2]
Flash Point	No data available	For the parent compound, thiophene, the flash point is -9 °C (15.8 °F). This should be considered as a potential hazard.
Permissible Exposure Limits (PEL)	No specific data available	For the related compound, Thiophene-2-carbonitrile, a vacated OSHA PEL TWA of 5 mg/m ³ exists.[5] It is recommended to handle in a chemical fume hood.

Experimental Protocol: Synthesis of a Thieno[2,3-b]pyridine Derivative

This protocol is a representative example of a reaction where a thiophene-dicarbonitrile derivative is used as a starting material. This specific example utilizes a closely related compound, 3-aminothieno[2,3-b]pyridine-2-carbonitrile, to illustrate a common synthetic application.

Objective: To synthesize a substituted thieno[2,3-b]pyridine via condensation.

Materials:

- 3-aminothieno[2,3-b]pyridine-2-carbonitrile derivative

- Appropriate ketone or aldehyde
- Sodium ethoxide solution
- Anhydrous ethanol
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Standard glassware for workup and purification

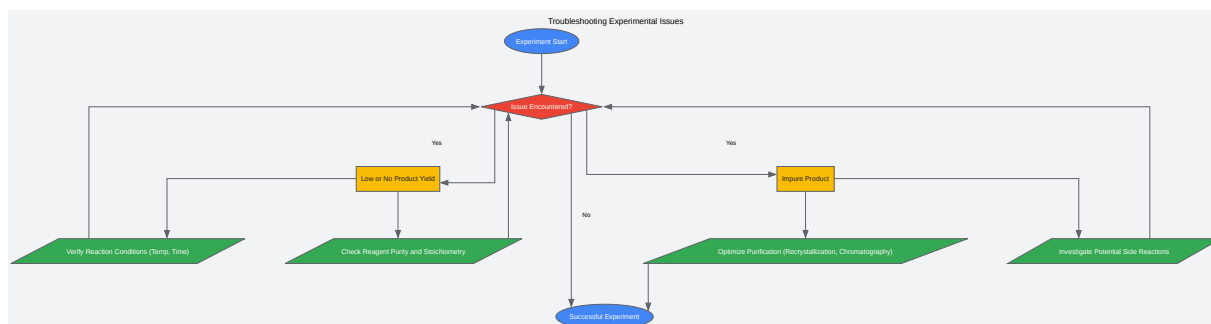
Procedure:

- **Reaction Setup:** In a clean, dry round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add the 3-aminothieno[2,3-b]pyridine-2-carbonitrile derivative (1 equivalent).
- **Solvent Addition:** Add anhydrous ethanol to the flask to dissolve the starting material.
- **Reagent Addition:** To the stirred solution, add the desired ketone or aldehyde (1.1 equivalents).
- **Base Addition:** Slowly add a solution of sodium ethoxide (1.2 equivalents) to the reaction mixture.
- **Reaction:** Heat the mixture to reflux and maintain the temperature for 4-6 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- **Workup:** Once the reaction is complete, cool the mixture to room temperature. Pour the reaction mixture into ice-cold water.
- **Isolation:** Collect the precipitated solid by vacuum filtration.

- Purification: Wash the solid with cold ethanol and then dry it under a vacuum. The crude product can be further purified by recrystallization or column chromatography.

Troubleshooting and Logic Diagram

The following diagram outlines a troubleshooting workflow for common issues encountered during experiments involving **thiophene-2,3-dicarbonitrile** and its derivatives.



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Caption: Troubleshooting workflow for common experimental issues.

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